

Technical Support Center: 1,3-Diaminopropane Dihydroiodide

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Compound of Interest

Compound Name: 1,3-Diaminopropane dihydroiodide

Cat. No.: B1449387

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1,3-Diaminopropane dihydroiodide**.

Frequently Asked Questions (FAQs)

Q1: What is **1,3-Diaminopropane dihydroiodide** and what are its common applications?

A1: **1,3-Diaminopropane dihydroiodide**, also known as 1,3-Propanediamine dihydroiodide or Trimethylenediamine Dihydroiodide, is a chemical compound with the formula $C_3H_{12}I_2N_2$.^{[1][2]} It typically appears as a white to light yellow crystalline solid.^{[1][3]} Its primary application is in the field of renewable energy, specifically as a surface passivation agent for perovskite solar cells (PSCs).^{[1][4][5]} By modifying the interface between the perovskite layer and the electron transporting layer, it helps to reduce defect density, improve charge transport, and ultimately enhance the efficiency and stability of the solar cells.^{[1][4]}

Q2: What are the key physical and chemical properties of **1,3-Diaminopropane dihydroiodide**?

A2: Key properties are summarized in the table below.

Property	Value
Molecular Formula	C ₃ H ₁₂ I ₂ N ₂ [1][2]
Molecular Weight	329.95 g/mol [1][2]
CAS Number	120675-53-8[1][2]
Appearance	White to light yellow crystalline solid[1][3]
Purity	Typically >98%[1]

Q3: In which solvents is **1,3-Diaminopropane dihydroiodide** soluble?

A3: **1,3-Diaminopropane dihydroiodide** is an ionic salt and is highly soluble in polar aprotic solvents such as Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO).[1] It is also soluble in water.[3] Due to its ionic nature, it is expected to be less soluble in moderately polar organic solvents like lower alcohols (e.g., ethanol, isopropanol) compared to highly polar solvents.

Solvent	Solubility
Dimethylformamide (DMF)	Highly Soluble[1]
Dimethyl sulfoxide (DMSO)	Highly Soluble[1]
Water	Soluble[3]
Ethanol	Less Soluble
Isopropanol	Less Soluble

Q4: How is **1,3-Diaminopropane dihydroiodide** synthesized?

A4: The most common method for preparing **1,3-Diaminopropane dihydroiodide** is through a direct acid-base neutralization reaction. This involves reacting the basic 1,3-Diaminopropane with the strong acid, hydroiodic acid (HI).[1] A precise 1:2 molar ratio of 1,3-Diaminopropane to hydroiodic acid is crucial for the complete formation of the dihydroiodide salt.[1] The reaction is typically exothermic and can be performed by dissolving 1,3-diaminopropane in a suitable solvent and adding the hydroiodic acid solution dropwise.[1]

Troubleshooting Guide

Issue 1: The **1,3-Diaminopropane dihydroiodide** is not dissolving completely in my chosen solvent.

- Possible Cause 1: Incorrect Solvent Selection.
 - Troubleshooting Step: Ensure you are using a highly polar aprotic solvent such as DMF or DMSO for optimal solubility.^[1] If using an alcohol-based solvent, be aware that solubility may be limited. For aqueous applications, deionized water should be effective.^[3]
- Possible Cause 2: Insufficient Solvent Volume.
 - Troubleshooting Step: Increase the volume of the solvent incrementally until the solid is fully dissolved. It is advisable to start with a concentration that is known to be soluble if such data is available.
- Possible Cause 3: Low Temperature.
 - Troubleshooting Step: Gently warm the solution while stirring. An increase in temperature often enhances the solubility of salts. Be cautious not to overheat, as this could potentially lead to degradation of the compound or solvent evaporation.
- Possible Cause 4: Impurities in the Compound.
 - Troubleshooting Step: If the compound is old or has been improperly stored, it may contain impurities. Ensure you are using a high-purity grade (>98%) of **1,3-Diaminopropane dihydroiodide**.^{[1][6]}

Issue 2: The solution of **1,3-Diaminopropane dihydroiodide** appears discolored (e.g., yellow or brown).

- Possible Cause 1: Oxidation of Iodide.
 - Troubleshooting Step: Iodide ions (I^-) can be oxidized to iodine (I_2), which is colored. This can be initiated by exposure to light, air (oxygen), or impurities. Prepare the solution fresh and store it in an amber vial or a container protected from light. Consider purging the

solvent with an inert gas like nitrogen or argon before and during dissolution to minimize exposure to oxygen.

- Possible Cause 2: Degradation of the Compound.
 - Troubleshooting Step: Although generally stable, prolonged exposure to high temperatures or harsh chemical conditions can cause degradation.^[7] Prepare solutions as needed and avoid long-term storage in solution unless stability data is available for your specific solvent and storage conditions.

Issue 3: The pH of the solution is not as expected.

- Possible Cause 1: Incomplete Neutralization during Synthesis.
 - Troubleshooting Step: If the **1,3-Diaminopropane dihydroiodide** was synthesized in-house, an incorrect stoichiometric ratio of 1,3-Diaminopropane to hydroiodic acid could result in a basic or acidic product.^[1] An excess of the diamine will result in a basic solution, while an excess of hydroiodic acid will lead to an acidic solution.^[1] Purity verification of the starting material is recommended.

Experimental Protocol: Preparation of a 1,3-Diaminopropane Dihydroiodide Solution

This protocol outlines the general steps for preparing a solution of **1,3-Diaminopropane dihydroiodide**.

Materials:

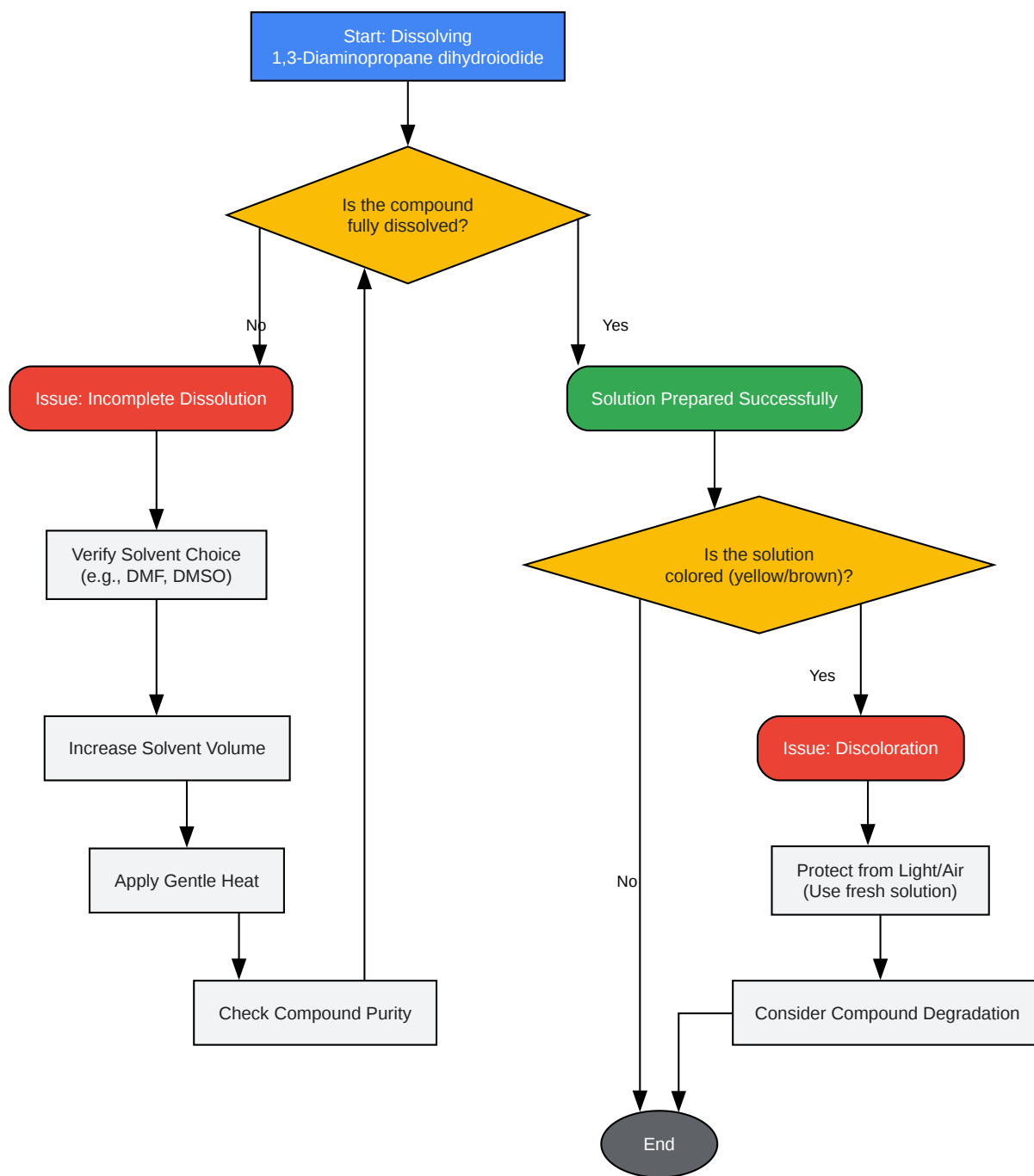
- **1,3-Diaminopropane dihydroiodide** (>98% purity)
- High-purity solvent (e.g., DMF, DMSO, or deionized water)
- Volumetric flask
- Magnetic stirrer and stir bar
- Spatula and weighing paper/boat

- Analytical balance

Procedure:

- Calculate the required mass: Based on your desired concentration and final volume, calculate the mass of **1,3-Diaminopropane dihydroiodide** needed.
- Weigh the compound: Accurately weigh the calculated mass of the compound using an analytical balance.
- Add solvent: Add approximately half of the final desired volume of the solvent to the volumetric flask.
- Dissolve the compound: Carefully transfer the weighed **1,3-Diaminopropane dihydroiodide** into the volumetric flask containing the solvent. Add the magnetic stir bar and place the flask on a magnetic stirrer. Stir the solution until the solid is completely dissolved. Gentle heating may be applied if necessary, but avoid excessive temperatures.
- Bring to final volume: Once the solid is fully dissolved and the solution has returned to room temperature (if heated), add the solvent to the calibration mark of the volumetric flask.
- Homogenize: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: If not for immediate use, store the solution in a tightly sealed, light-protected container. For applications sensitive to air, consider storing under an inert atmosphere.

Visualizations



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Caption: Troubleshooting workflow for dissolving **1,3-Diaminopropane dihydroiodide**.

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